Technical Guide: 3-[(S)-1-(N-BOC-Amino)ethyl]phenylboronic Acid

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Compound of Interest

Compound Name:	*3-[(S)-1-(N-BOC-Amino)ethyl]phenylboronic acid*
CAS No.:	*477312-91-7*
Cat. No.:	*B2821405*

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Molecular Identity & Physicochemical Profile[1][2][3][4][5][6]

3-[(S)-1-(N-BOC-Amino)ethyl]phenylboronic acid is a high-value chiral building block used primarily in the synthesis of enantiopure biaryl pharmaceuticals. It serves as a "chiral anion equivalent" in Suzuki-Miyaura cross-coupling reactions, allowing for the direct introduction of a protected

-chiral amine motif into complex heterocycles.

Core Data Table[7]

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Property	Specification
CAS Number	477312-91-7 (Acid form) Note: Often stored/sold as Pinacol Ester (CAS: 815528-52-4) for stability.
IUPAC Name	[3-[(1S)-1-[(tert-butoxycarbonyl)amino]ethyl]phenyl]boronic acid
Molecular Formula	
Molecular Weight	265.11 g/mol
Chirality	(S)-enantiomer
Appearance	White to off-white powder
Solubility	Soluble in MeOH, DMSO, DMF, THF. Sparingly soluble in water.
pKa (Boronic Acid)	~8.8 (Ionization of the boronate species)

Structural Analysis

The molecule features three critical functional domains:

- Boronic Acid Moiety: The handle for palladium-catalyzed cross-coupling.[1] It exists in equilibrium with its trimeric boroxine anhydride form, which is favored under dry conditions.
- Benzylic Stereocenter: The (S)-configured carbon is prone to racemization under harsh basic conditions due to the acidity of the benzylic proton, necessitating specific coupling protocols.
- N-BOC Protection: Provides steric bulk and prevents catalyst poisoning by the free amine during metal-catalyzed reactions.

Synthesis & Manufacturing Workflows

The synthesis of CAS 477312-91-7 requires strict stereocontrol.[2] While enzymatic resolution is possible, the Ellman Sulfinamide Auxiliary route is the industry standard for high-fidelity synthesis (ee > 98%) in a drug discovery setting.

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Workflow Diagram: Ellman Auxiliary Route

The following diagram illustrates the conversion of 3-acetylphenylboronic acid to the target chiral amine.



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Caption: Stereoselective synthesis via Ellman's auxiliary ensures high enantiomeric excess (ee) by locking the imine geometry prior to reduction.

Technical Nuances of Synthesis

- Boron Protection: The boronic acid is often protected as a pinacol ester before the sequence begins to prevent interference with the titanium Lewis acid used in the imine formation.
- Reduction Selectivity: Using L-Selectride at -78°C typically yields higher diastereoselectivity (dr) than NaBH4 due to the bulky hydride attacking the Re-face of the imine, governed by the cyclic transition state of the sulfinamide.

Reactivity Profile: Suzuki-Miyaura Coupling

The primary application of this molecule is in Suzuki-Miyaura coupling. However,

-chiral benzylamine boronic acids present a specific challenge: Stereochemical Erosion.

The Racemization Risk

Under the basic conditions of Suzuki coupling, the benzylic proton (alpha to the aromatic ring and the nitrogen) is sufficiently acidic to be deprotonated, leading to an achiral planar intermediate.

Mechanism of Failure:

Optimized Coupling Protocol (Self-Validating)

To maintain chirality, the reaction must proceed faster than the rate of proton abstraction.

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Reagents:

- Catalyst:

  or

  + S-Phos (Buchwald ligands provide steric bulk to accelerate transmetallation).

- Base:

  (mild) or

  . Avoid strong alkoxides like NaOtBu.

- Solvent: 1,4-Dioxane/Water (10:1). Water is critical to facilitate the boronic acid activation.

Step-by-Step Protocol:

- Charge: In a nitrogen-filled glovebox, combine Aryl Bromide (1.0 equiv), Boronic Acid 477312-91-7 (1.2 equiv), and

  (3.0 equiv) in a reaction vial.

- Catalyst Addition: Add

  (5 mol%).

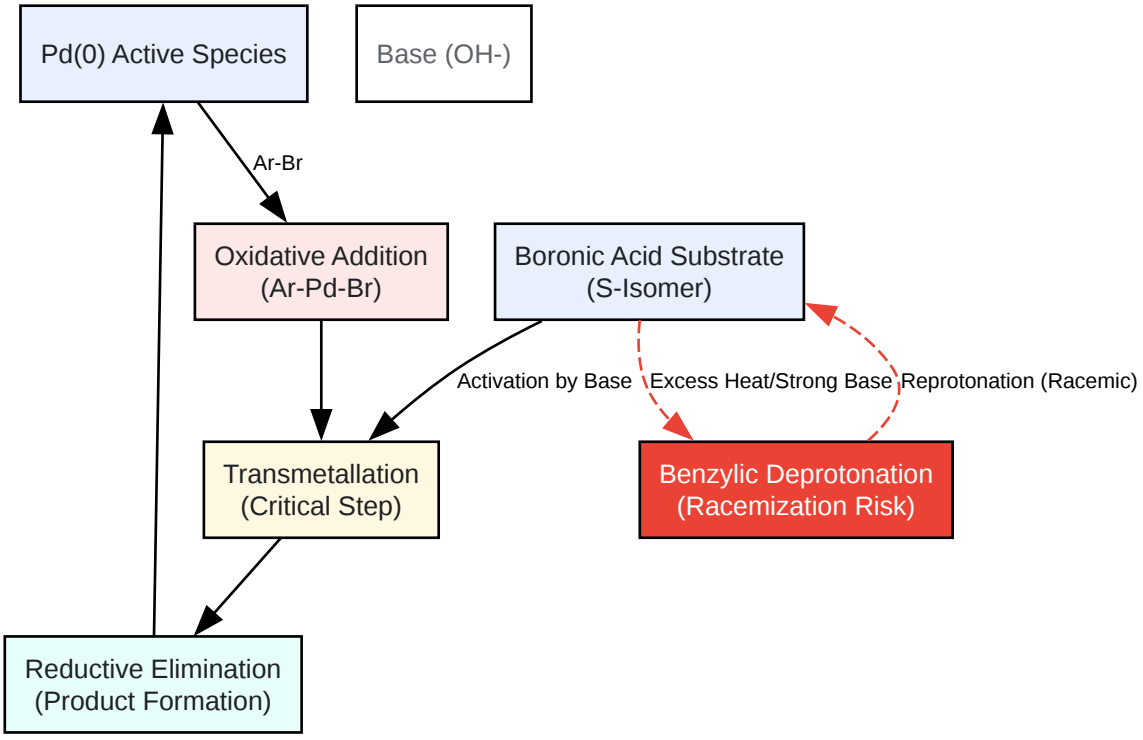
- Solvation: Add degassed Dioxane/Water (10:1, 0.1 M concentration).

- Thermal Cycle: Seal and heat to 80°C. Note: Do not exceed 90°C as thermal racemization rates increase exponentially.

- Validation: Monitor by LCMS. Upon completion, analyze the crude mixture via Chiral HPLC (e.g., Chiralpak AD-H column) before purification to verify ee retention.

Mechanistic Pathway & Racemization Checkpoints[10] [11]

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Caption: The "Racemization Loop" (red) competes with Transmetallation. High-activity catalysts (S-Phos/X-Phos) favor the productive cycle.

Handling, Stability & Storage

Boroxine Equilibrium

Like most boronic acids, CAS 477312-91-7 spontaneously dehydrates to form a cyclic trimeric anhydride (boroxine).

- Observation: The melting point may appear broad or variable (e.g., 160-215°C) depending on the water content and degree of trimerization.
- Impact: This is reversible.[3] In aqueous basic coupling conditions, the boroxine hydrolyzes back to the active monomeric boronic acid species.
- Calculation: When weighing, assume a variable molecular weight or use the Pinacol Ester equivalent for stoichiometry precision if the acid is aged.

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Storage Recommendations

- Temperature: Store at -20°C.
- Atmosphere: Hygroscopic. Store under Argon/Nitrogen.
- Container: Amber glass to prevent potential photochemical degradation of the BOC group over long periods.

References

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Sources

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- 2. researchgate.net [researchgate.net]

- 3. CAS 199609-62-6: 3-((N-BOC-AMINO)METHYL)PHENYLBORONIC ACID [cymitquimica.com]
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